

A Comparative Guide to Inter-Laboratory Quantification of Lansoprazole

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Compound of Interest

Compound Name: *Lansoprazole Sulfide-13C6*

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For Researchers, Scientists, and Drug Development Professionals

This guide offers a comparative analysis of various analytical methods for the quantification of Lansoprazole, a widely used proton pump inhibitor. The objective is to provide a comprehensive resource for selecting the most appropriate methodology based on specific research or drug development needs. The information presented is synthesized from a range of validated methods, highlighting their performance characteristics and experimental protocols. While direct inter-laboratory comparison studies for Lansoprazole are not extensively published, this guide collates data from individual validation studies to offer valuable insights into the expected performance of different analytical techniques.^[1]

Quantitative Performance Comparison

The selection of an analytical method for Lansoprazole quantification is often guided by the required sensitivity, selectivity, and the nature of the biological matrix being analyzed.^[2] Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and selective technique, making it well-suited for pharmacokinetic and bioequivalence studies where low concentrations of the drug need to be accurately measured.^{[2][3]} High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and spectrophotometric methods are also employed, particularly for dosage form analysis.

The following tables summarize the performance characteristics of different validated analytical methods for Lansoprazole quantification.

Table 1: Performance Characteristics of LC-MS/MS-based Lansoprazole Quantification Methods[1]

Parameter	Method A (Oral Suspension)	Method B (Human Plasma)	Method C (Human Plasma)
Linearity Range	5 - 25 µg/mL	2.5 - 2000 ng/mL	5.5 - 2200 ng/mL
Correlation Coefficient (r ²)	0.9972 - 0.9991	> 0.998	Not Reported
Limit of Detection (LOD)	2 ng/mL[4]	Not Reported	Not Reported
Limit of Quantification (LOQ)	Not Reported	Not Reported	5.5 ng/mL[5]
Intra-day Precision (%RSD)	2.98 ± 2.17%[4]	< 3.4%	Not Reported
Inter-day Precision (%RSD)	3.07 ± 0.89%[4]	Not Reported	Not Reported
Internal Standard	Omeprazole[4]	Lansoprazole Sulfide-d4[1][3]	Bicalutamide[5]

Table 2: Performance Characteristics of HPLC-based Lansoprazole Quantification Methods

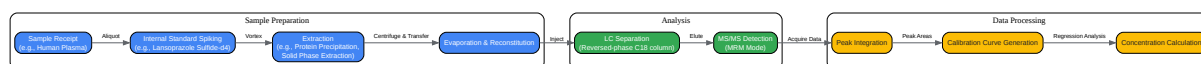
Parameter	Method D (Tablets)	Method E (Tablets)	Method F (Pharmaceuticals & Human Plasma)
Linearity Range	40 - 60 µg/mL[6]	10 - 50 µg/mL[7][8]	Not Specified
Correlation Coefficient (r ²)	0.9992[6]	0.999[7][8]	Not Reported
Limit of Detection (LOD)	Not Reported	0.12 µg/mL[7][8]	2.0 µg/mL[9]
Limit of Quantification (LOQ)	Not Reported	0.36 µg/mL[7][8]	7.0 µg/mL[9]
Intra-day Precision (%RSD)	Not Reported	< 2[7][8]	0.83%[9]
Inter-day Precision (%RSD)	Not Reported	< 2[7][8]	1.85%[9]
Detection Wavelength	285 nm[6]	285 nm[7][8]	285 nm[9]

Table 3: Performance Characteristics of Spectrophotometric Lansoprazole Quantification Methods

Parameter	Method G (Area Under Curve)	Method H (Charge Transfer Complex)
Linearity Range	30 - 150 µg/mL[10]	10 - 90 µg/mL (DDQ)[11][12]
1.48 - 6.65 µg/mL (Iodine)[11][12]		
3.69 - 16.61 µg/mL (Ternary Complex)[11][12]		
Mean Percentage Recovery	Not Reported	99.63% (DDQ)[11][12]
99.71% (Iodine)[11][12]		
99.76% (Ternary Complex)[11][12]		
Relative Standard Deviation (%)	Not Reported	0.11 (DDQ)[11][12]
0.24, 0.13 (Iodine)[11][12]		
0.36 (Ternary Complex)[11][12]		
Detection Wavelength (λmax)	275 nm[10]	457 nm (DDQ)[11][12]
293 and 359 nm (Iodine)[11][12]		
549 nm (Ternary Complex)[11][12]		

Experimental Workflow

The general workflow for the quantification of Lansoprazole in biological matrices involves several key steps, from sample preparation to data analysis. The use of a stable isotope-labeled internal standard, such as Lansoprazole Sulfide-d4, is recommended by regulatory bodies like the FDA and EMA to ensure high accuracy and precision.[13]



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Caption: A generalized experimental workflow for the quantification of Lansoprazole in biological samples using LC-MS/MS.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of results across different laboratories. Below are representative protocols for LC-MS/MS and HPLC methods.

1. LC-MS/MS Method for Lansoprazole in Human Plasma

This protocol is a synthesis of best practices from published methodologies for the quantification of Lansoprazole using LC-MS/MS with an internal standard.^{[1][3]}

- Materials and Reagents:
 - Lansoprazole reference standard (Purity $\geq 98\%$)
 - Lansoprazole Sulfide-d4 (or other suitable internal standard)
 - HPLC grade methanol and acetonitrile
 - LC-MS grade ammonium formate and formic acid
 - Ultrapure water
 - Human plasma (with K2-EDTA as anticoagulant)^[3]
- Instrumentation:

- A high-performance or ultra-high-performance liquid chromatography (HPLC or UPLC) system.[\[1\]](#)
- A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[\[3\]](#)
- A reversed-phase C18 analytical column (e.g., 50 x 2.1 mm, 1.8 μ m).[\[3\]](#)
- Preparation of Standard Solutions:
 - Stock Solutions (1 mg/mL): Prepare individual stock solutions of Lansoprazole and the internal standard in methanol.[\[3\]](#)
 - Working Standard Solutions: Prepare serial dilutions of the Lansoprazole stock solution with a 50:50 (v/v) methanol:water mixture to create calibration standards.[\[3\]](#)
 - Internal Standard Working Solution: Dilute the internal standard stock solution with a 50:50 (v/v) methanol:water mixture to the desired concentration (e.g., 100 ng/mL).[\[3\]](#)
 - Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations by spiking blank human plasma with the Lansoprazole working standard solutions.[\[1\]](#)[\[3\]](#)
- Sample Preparation (Protein Precipitation):[\[3\]](#)
 - Thaw plasma samples and vortex to ensure homogeneity.
 - To 100 μ L of plasma sample (standard, QC, or unknown), add 20 μ L of the internal standard working solution.
 - Vortex for 10 seconds.
 - Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.
- Chromatographic and Mass Spectrometric Conditions:
 - Mobile Phase: A typical mobile phase consists of a gradient mixture of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile).[\[4\]](#)
 - Flow Rate: A flow rate of 0.200 mL/min is common.[\[4\]](#)
 - Injection Volume: 1 µL.[\[4\]](#)
 - Mass Spectrometry: Operate in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization.[\[3\]](#) The specific precursor-to-product ion transitions for Lansoprazole (e.g., m/z 370 → 252) and the internal standard are monitored.[\[4\]](#)

2. RP-HPLC Method for Lansoprazole in Tablet Dosage Form

This protocol is based on a validated RP-HPLC method for the estimation of Lansoprazole in tablets.[\[6\]](#)

- Materials and Reagents:
 - Lansoprazole reference standard
 - Lansoprazole tablets
 - HPLC grade acetonitrile and water
 - Disodium hydrogen phosphate buffer (pH 3.0)[\[6\]](#)
- Instrumentation:
 - An HPLC system with a UV detector.

- A Phenomenex Luna C8 column (5 μ , 250 mm $\times$ 4.6 mm i.d.).[6]
- Preparation of Standard and Sample Solutions:
 - Mobile Phase: A mixture of disodium hydrogen phosphate buffer (pH 3.0) and acetonitrile in a 30:70 ratio.[6]
 - Standard Stock Solution: Prepare a stock solution of the pure drug in the mobile phase to achieve concentrations in the range of 40-60 μ g/mL.[6]
 - Sample Solution: Weigh and finely powder twenty tablets. An amount of powder equivalent to a single tablet is dissolved in the mobile phase, filtered, and diluted to fall within the linearity range.[6]
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.[6]
 - Detection: UV detection at 285 nm.[6]
 - Retention Time: The retention time for Lansoprazole is approximately 8.82 minutes under these conditions.[6]

Disclaimer: The information provided in this guide is intended for research and informational purposes only. The experimental protocols are representative and may require optimization for specific laboratory conditions and equipment. It is essential to validate any analytical method according to the relevant regulatory guidelines.

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